

GNE-064: A Technical Guide to Target Protein Binding Affinity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the binding affinity of **GNE-064**, a potent and selective inhibitor of the bromodomains of SMARCA2, SMARCA4, and PBRM1. This document details quantitative binding data, provides detailed experimental protocols for key assays, and visualizes the relevant signaling pathways and experimental workflows.

Core Target Profile of GNE-064

GNE-064 is a chemical probe that selectively targets the bromodomains of several key proteins involved in chromatin remodeling.[1][2][3][4] Bromodomains are protein modules that recognize and bind to acetylated lysine residues on histones and other proteins, playing a crucial role in the regulation of gene expression.[1][2][3][4] The primary targets of **GNE-064** are components of the SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex, a critical regulator of gene expression involved in various cellular processes.[2][5][6]

The specific protein targets of **GNE-064** include:

- SMARCA2 (Brahma-related gene 1-associated factor 190B): A catalytic subunit of the SWI/SNF complex with ATPase activity.[5][7]
- SMARCA4 (Brahma-related gene 1): Another mutually exclusive catalytic subunit of the SWI/SNF complex, also with ATPase activity.[5][7]



 PBRM1 (Polybromo-1): A subunit of the PBAF (Polybromo-associated BRG1-associated factor) variant of the SWI/SNF complex.[1][3]

Quantitative Binding Affinity Data

The binding affinity of **GNE-064** for its target bromodomains has been quantitatively determined through various biochemical and cellular assays. The following tables summarize the key affinity values.

Table 1: GNE-064 Inhibitory and Dissociation Constants

Target Protein	Assay Type	Value (μM)
SMARCA4	IC50	0.035[5][8]
SMARCA2	EC50	0.10[5][8]
SMARCA4	Kd	0.01[5][8]
SMARCA2	Kd	0.016[5][8]
PBRM1 (Bromodomain 5)	Kd	0.018[5][8]
PBRM1 (Bromodomain 2)	Kd	0.049[5][8]

Signaling Pathways

GNE-064's target proteins, SMARCA2 and SMARCA4, are the core ATPases of the SWI/SNF chromatin remodeling complex.[7] This complex utilizes the energy from ATP hydrolysis to reposition nucleosomes, thereby altering the accessibility of DNA to transcription factors and other regulatory proteins.[2][6] By binding to the bromodomains of these proteins, **GNE-064** prevents the SWI/SNF complex from being recruited to acetylated histones at specific gene loci, thus modulating gene expression.

The SWI/SNF complex is involved in the regulation of several critical signaling pathways, including:

 RB Pathway: The SWI/SNF complex interacts with the retinoblastoma (RB) protein to regulate cell cycle progression.[5]

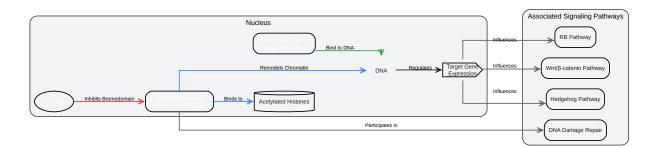




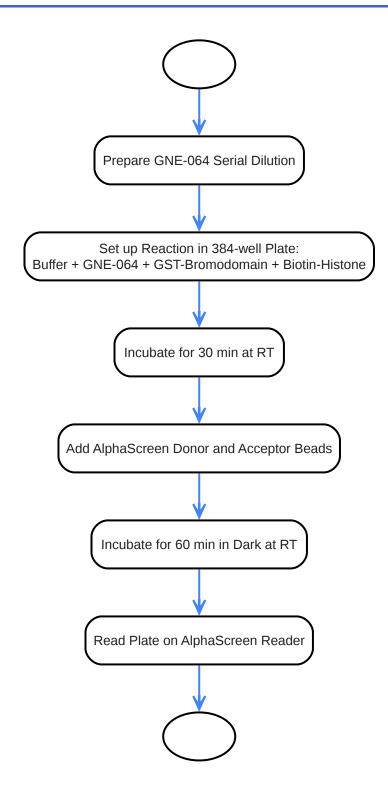


- Wnt/β-catenin Pathway: BRG1 (SMARCA4) has been shown to be involved in the regulation of the Wnt signaling pathway.[1]
- Hedgehog Signaling: The SWI/SNF complex can directly interact with Gli1, an effector of Hedgehog signaling.[1]
- DNA Damage Repair: SMARCA2 and SMARCA4 have been shown to relocate to sites of DNA damage and participate in repair processes.[9]

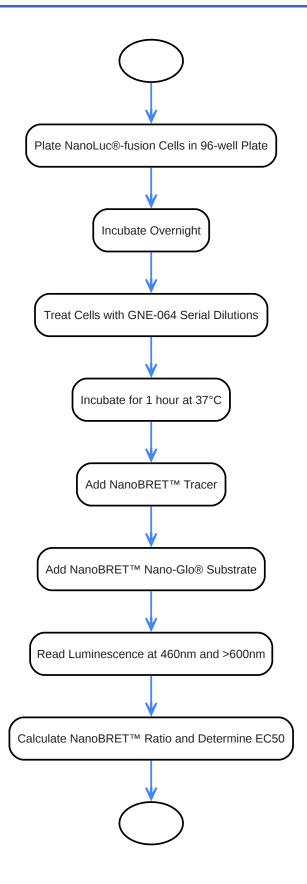












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Molecular Pathways: SWI/SNF (BAF) complexes are frequently mutated in cancer—mechanisms and potential therapeutic insights PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. GNE-064: A Potent, Selective, and Orally Bioavailable Chemical Probe for the Bromodomains of SMARCA2 and SMARCA4 and the Fifth Bromodomain of PBRM1 PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Frontiers | Beyond Mutations: Additional Mechanisms and Implications of SWI/SNF Complex Inactivation [frontiersin.org]
- 6. Mechanism of action of the SWI/SNF family complexes PMC [pmc.ncbi.nlm.nih.gov]
- 7. aacrjournals.org [aacrjournals.org]
- 8. tandfonline.com [tandfonline.com]
- 9. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [GNE-064: A Technical Guide to Target Protein Binding Affinity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571641#gne-064-target-protein-binding-affinity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com